

Safe Disposal of Tris(perfluorophenyl)borane: A Procedural Guide

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Compound of Interest		
Compound Name:	Tris(perfluorophenyl)borane	
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This guide provides essential safety and logistical information for the proper disposal of **Tris(perfluorophenyl)borane**, a compound recognized for its hazardous properties and toxicity to aquatic life.[1][2] Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Substance Identification and Hazards

Tris(perfluorophenyl)borane is a white to off-white powder that is hygroscopic (absorbs moisture from the air) and heat-sensitive.[1] It is classified as a hazardous material, and its handling and disposal require strict adherence to safety protocols.

Identifier	Value
Chemical Name	Tris(perfluorophenyl)borane
Synonyms	Perfluorotriphenylboron, Tris(pentafluorophenyl)borane
CAS Number	1109-15-5[3]
Molecular Weight	511.98 g/mol [1]

Key Hazards:[1][2][4]



- Health Hazards: Toxic if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2][3][4]
- Environmental Hazards: Very toxic to aquatic life, with long-lasting effects.[1][2]

Step-by-Step Disposal Protocol

The disposal of **Tris(perfluorophenyl)borane** must be conducted in compliance with all federal, state, and local regulations.[1] The following steps outline the recommended procedure for its safe disposal.

Personal Protective Equipment (PPE)

Before handling the material for disposal, it is mandatory to wear appropriate personal protective equipment to prevent exposure.

- Hand Protection: Wear chemical-impermeable protective gloves.[5]
- Eye/Face Protection: Use safety glasses or goggles.[3][6] For larger quantities or where splashing is possible, face protection is recommended.[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: To avoid inhaling dust, use a respirator.[4] Work should be conducted
 in a well-ventilated area or in an enclosing hood with exhaust ventilation.[3][7]

Waste Collection and Containment

Proper containment of **Tris(perfluorophenyl)borane** waste is crucial to prevent environmental contamination and accidental exposure.

- For Spills:
 - Immediately clean up all spills, avoiding the generation of dust.[4]
 - Use dry cleanup procedures, such as sweeping, shoveling, or vacuuming (with an explosion-proof machine).[4]



- Collect the residue and place it into a clean, dry, sealable, and appropriately labeled container for disposal.[4]
- After collecting the dry material, wash the affected area with large amounts of water.[4]
 Prevent runoff from entering drains or waterways.[4]
- For Unused Product:
 - Keep the material in its original, tightly closed container.[1][3][4]
 - Ensure the container is properly labeled as hazardous waste.

Storage Pending Disposal

Store the sealed waste container in a secure, locked-up location.[1][3][4] The storage area should be cool, dry, and well-ventilated, away from incompatible materials such as strong oxidizing agents and acids.[7][8]

Final Disposal

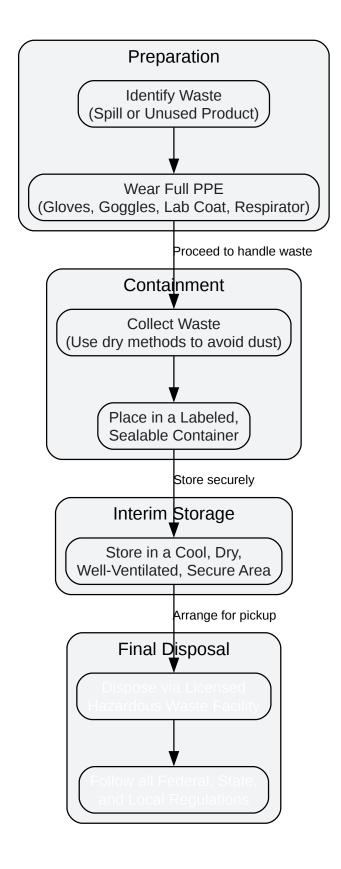
The ultimate disposal of **Tris(perfluorophenyl)borane** must be handled by a licensed and approved waste disposal facility.

- Consult Regulations: Always consult with federal, state, and local environmental regulations to ensure compliance.[1]
- Professional Disposal: Arrange for the collection and disposal of the waste through an authorized hazardous or special waste collection service.[4][7]
- Do Not:
 - Dispose of the material down the drain or into sewer systems.[2][3]
 - Release the chemical into the environment.[1][7]
 - Attempt to neutralize the chemical without proper expertise and equipment.

Disposal Workflow Visualization



The following diagram illustrates the logical steps for the proper disposal of **Tris(perfluorophenyl)borane** waste.





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Caption: Workflow for the safe disposal of **Tris(perfluorophenyl)borane**.

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